Crystal structure analysis of 3,8-dibromoquinoline derivatives

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Compound of Interest

Compound Name:	*3,8-Dibromo-6-(bromomethyl)-5-methoxyquinoline*
Cat. No.:	*B13086480*

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Crystal Structure Analysis of 3,8-Dibromoquinoline Derivatives: A Comparative Guide to Analytical Modalities

Introduction to the Analytical Challenge

3,8-Dibromoquinoline and its functionalized derivatives are highly valued rigid scaffolds in medicinal chemistry, serving as critical synthetic intermediates for potent therapeutics, including Hepatitis C Virus (HCV) NS5B polymerase inhibitors[1]. Understanding the solid-state behavior of these molecules is paramount. The dual bromine substitutions introduce significant steric bulk and dictate the supramolecular assembly of the crystal lattice through highly directional halogen bonding (

and

) and

stacking interactions[2].

For drug development professionals, selecting the correct analytical modality to resolve these structures is a critical decision that impacts downstream formulation and patent claims. This

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guide objectively compares the three leading crystallographic techniques—Single-Crystal X-Ray Diffraction (SC-XRD), Powder X-Ray Diffraction (PXRD), and Microcrystal Electron Diffraction (MicroED)—evaluating their performance, experimental causality, and data validation protocols[3],.

Comparative Analysis of Analytical Modalities

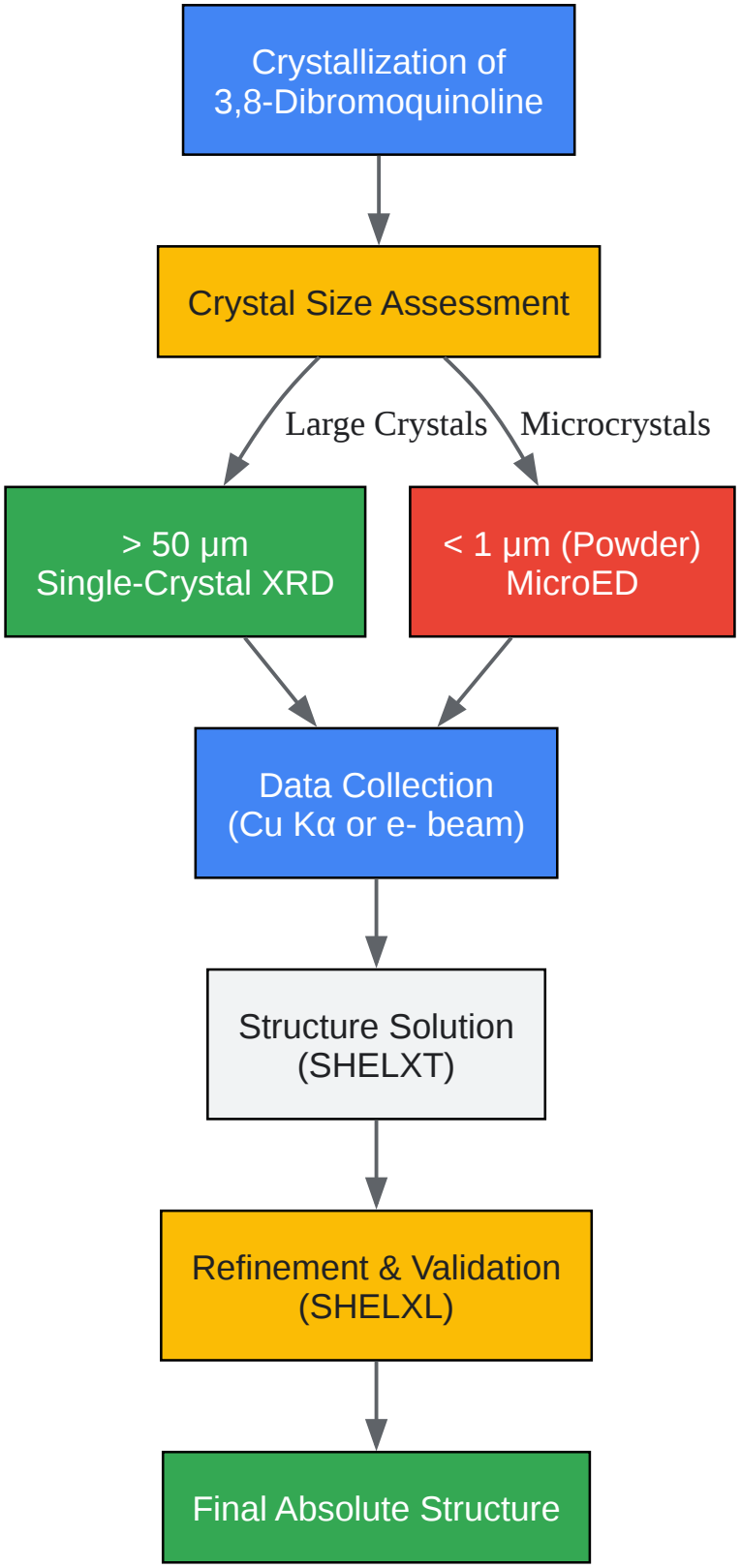
To objectively evaluate the best approach for analyzing 3,8-dibromoquinoline derivatives, we must weigh the sample requirements against the resolution of the structural output[4].

- Single-Crystal X-Ray Diffraction (SC-XRD): The undisputed gold standard. SC-XRD provides unambiguous atomic coordinates and absolute stereochemistry. However, it requires the successful growth of a large, defect-free single crystal (>50 μm), which can be a severe bottleneck for highly insoluble halogenated quinolines.

- Microcrystal Electron Diffraction (MicroED): A revolutionary 3D electron diffraction technique. Because electrons interact with matter much more strongly than X-rays, MicroED can solve structures from sub-micron crystallites (<1 μm) found in standard API powders[5]. It is the optimal alternative when single crystals cannot be grown, though dynamical scattering effects can complicate the refinement[6].

- Powder X-Ray Diffraction (PXRD) with Rietveld Refinement: Best utilized for bulk phase purity analysis and polymorph screening. While de novo structure solution from PXRD is possible using Crystal Structure Prediction (CSP) models, the overlapping diffraction peaks of low-symmetry monoclinic quinoline systems make Rietveld refinement computationally intensive[3].

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Workflow for determining the crystal structure of 3,8-dibromoquinoline derivatives.

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Quantitative Data: Structural Impact of Halogenation

To illustrate the crystallographic behavior of brominated quinolines, we compare the structural parameters of two closely related analogues. The addition of bromine atoms significantly alters the unit cell volume, crystal density, and the nature of the ngcontent-ng-c347536016="" _nghost-ng-c1800544882="" class="inline ng-star-inserted">

stacking interactions (centroid-centroid distances typically

Å)[2],.

Table 1: Comparative Crystallographic Parameters of Brominated Quinolines[7],[8]

Parameter	6,8-Dibromoquinoline	3,6,8-Tribromoquinoline
Chemical Formula		
Molecular Weight	286.94 g/mol	365.83 g/mol
Crystal System	Monoclinic	Monoclinic
Space Group		
Unit Cell: a (Å)	7.3436	3.9810
Unit Cell: b (Å)	9.8961	12.4176
Unit Cell: c (Å)	13.0108	19.7419
Angle: (°)	109.589	92.827
Volume (Å^3)	890.8	974.74
Calculated Density	2.140	2.493
Radiation Source	Cu	Cu

Experimental Methodologies & Self-Validating Protocols

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As an application scientist, it is vital to understand the causality behind experimental choices. The protocols below are designed as self-validating systems to ensure absolute trustworthiness in the resulting structural models.

Protocol A: SC-XRD Analysis of 3,8-Dibromoquinoline Derivatives

- Crystallization: Dissolve the derivative in a minimal amount of N,N-dimethylformamide (DMF) or methanol. Use slow solvent evaporation at 263 K to promote the formation of defect-free, needle-shaped crystals[8].

- Crystal Mounting: Select a crystal (>50 μm) under a polarized light microscope. Coat it in paratone oil and mount it on a cryoloop. Causality: The oil protects the crystal from atmospheric degradation and acts as a rigid glass when flash-cooled to 100 K, minimizing thermal vibrations (atomic displacement parameters).

- Data Collection (The Cu ngcontent-ng-c347536016="" _nghost-ng-c1800544882="" class="inline ng-star-inserted">

  Imperative): Collect diffraction data using a diffractometer (e.g., Oxford Diffraction Xcalibur or Agilent SuperNova) equipped with a Cu

  source (

  Å),[9]. Causality: Copper radiation is explicitly chosen over Molybdenum because it maximizes the anomalous dispersion signal of the bromine atoms. This is mathematically required to accurately calculate the Flack parameter for absolute stereochemical assignment.

- Absorption Correction: Apply a multi-scan absorption correction (e.g., SADABS or CrysAlisPro). Causality: Bromine is highly absorbing. Failing to correct for this will result in artificially distorted electron density maps and false residual peaks.

- Self-Validation Checkpoint: Ensure the internal agreement factor (

) is

  . Refine the structure using SHELXL. A valid model must yield a final

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and a Flack parameter of

.

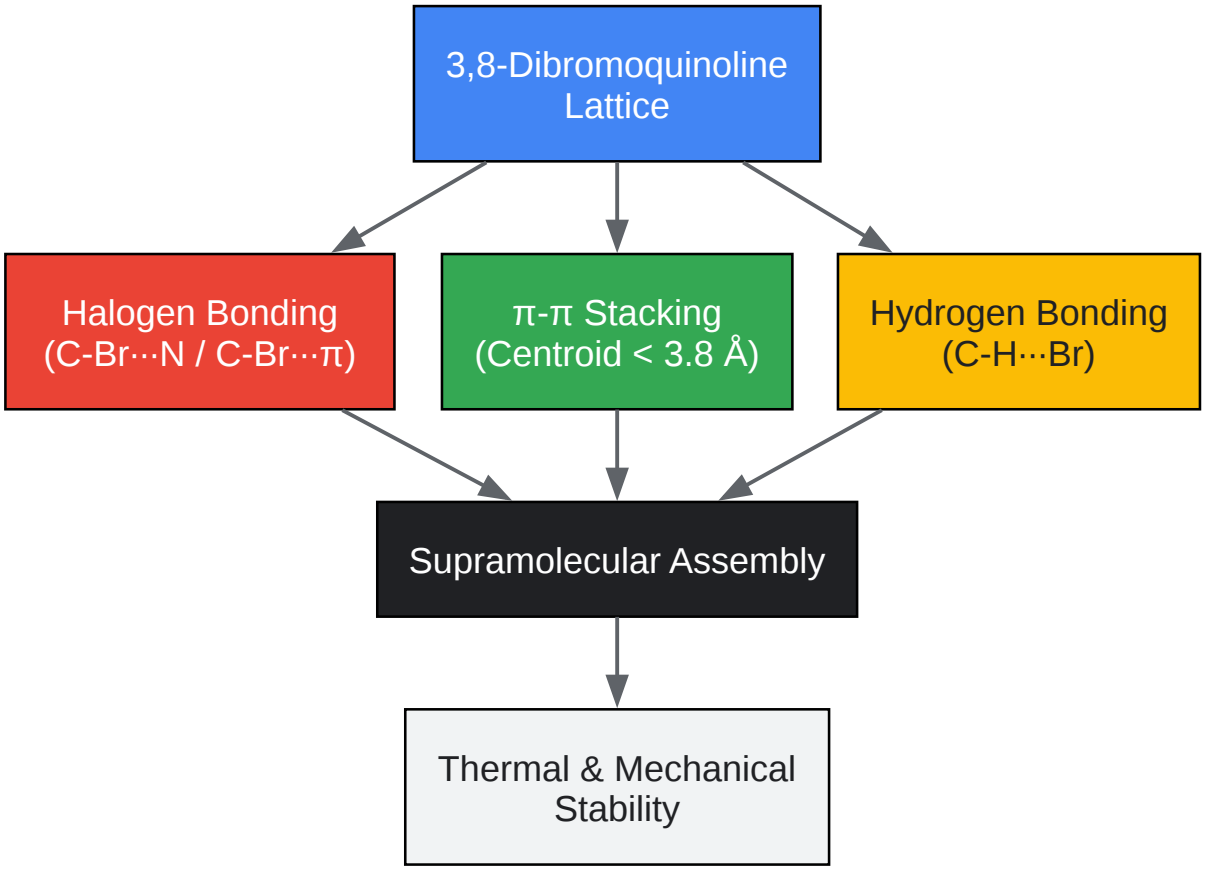
Protocol B: MicroED for Sub-Micron Powders

- Sample Preparation: If the 3,8-dibromoquinoline derivative only yields a microcrystalline powder, gently crush a <1 mg sample and deposit it directly onto a carbon-coated copper TEM grid[5].
- Cryo-Cooling: Plunge the grid into liquid nitrogen and transfer it to a cryo-TEM. Causality: Electron beams are highly ionizing. Cryogenic temperatures are mandatory to mitigate radiation damage to the organic quinoline framework during data collection.
- Data Collection: Collect data using continuous rotation (e.g.,

  /second) to capture a complete wedge of reciprocal space.
- Self-Validation Checkpoint: Refine the data using kinematical scattering approximations. Validate the geometry of the quinoline ring; the maximum deviation from the mean plane should be

  Å, confirming the expected planarity[2].

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Key intermolecular interactions stabilizing the 3,8-dibromoquinoline crystal lattice.

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